



Application Notes and Protocols for Controlled Polymerization with Dimethyl 2,6-dibromoheptanedioate

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These application notes provide detailed experimental conditions and protocols for the use of **Dimethyl 2,6-dibromoheptanedioate** (DMDBHD) as a bifunctional initiator in controlled radical polymerization, specifically Atom Transfer Radical Polymerization (ATRP). The use of DMDBHD allows for the synthesis of polymers with controlled molecular weights, low polydispersity indices (PDI), and terminal bromine functionalities, which can be further modified for various applications, including drug delivery and biomaterial development.

Experimental Workflow for ATRP using DMDBHD





Dimethyl 2,6-dibromoheptanedioate (DMDBHD)

Br-CH(COOCH₃)-CH₂-CH₂-CH₂-CH(COOCH₃)-Br

Resulting Difunctional Polymer

Br-[Monomer Unit]n-Backbone-[Monomer Unit]m-Br

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